

4-(Trifluoromethoxy)benzoic acid safety data sheet (SDS) and hazards

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)benzoic acid

Cat. No.: B143565

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An In-depth Technical Guide to the Safe Handling of **4-(Trifluoromethoxy)benzoic Acid**

Introduction: Understanding the Compound

4-(Trifluoromethoxy)benzoic acid (CAS No. 330-12-1) is a fluorinated aromatic carboxylic acid utilized in various research and development applications, particularly as a building block in medicinal chemistry and materials science.^[1] Its unique trifluoromethoxy group imparts specific electronic and lipophilic properties, making it a valuable synthon. However, the same properties that make it useful necessitate a thorough understanding of its potential hazards to ensure the safety of researchers and scientists. This guide provides a comprehensive overview of the safety data, hazard profile, and essential handling protocols for **4-(Trifluoromethoxy)benzoic acid**, grounded in established safety standards.

Section 1: GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for communicating the hazards of chemical products. For **4-(Trifluoromethoxy)benzoic acid**, the classification indicates moderate but significant health risks that demand careful management.

The compound is officially classified as an irritant, as indicated by the GHS07 pictogram (exclamation mark).^{[2][3]} The signal word associated with this classification is "Warning".^{[2][3]}

Summary of GHS Classifications

Hazard Class	Category	Hazard Statement	Source
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2] [3] [4]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	[2] [3] [4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2] [3] [4]

GHS Label Elements Explained

The GHS label provides an immediate visual summary of the primary hazards. Understanding these elements is the first line of defense in safe chemical handling.

GHS Label for 4-(Trifluoromethoxy)benzoic acid

Precautionary Statements (Examples)

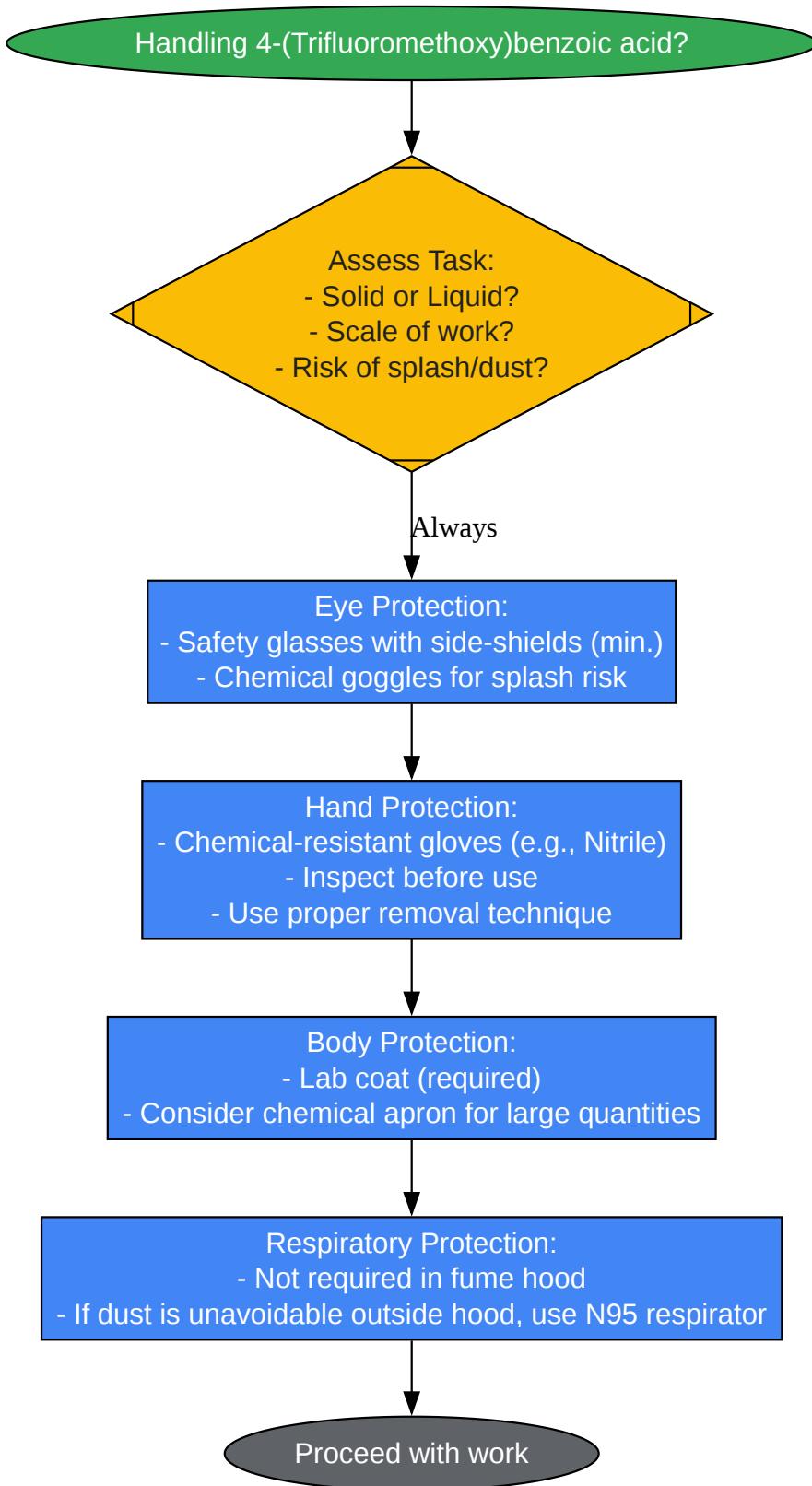
P261: Avoid breathing dust
P280: Wear protective gloves/eye protection
P305+P351+P338: IF IN EYES: Rinse cautiously...

Hazard Statements

H315: Causes skin irritation
H319: Causes serious eye irritation
H335: May cause respiratory irritation

Signal Word Warning

{GHS07 Exclamation Mark | Irritant (Skin, Eye)
Respiratory Tract Irritant}

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Caption: PPE Selection Workflow

Safe Handling and Storage Procedures

Handling:

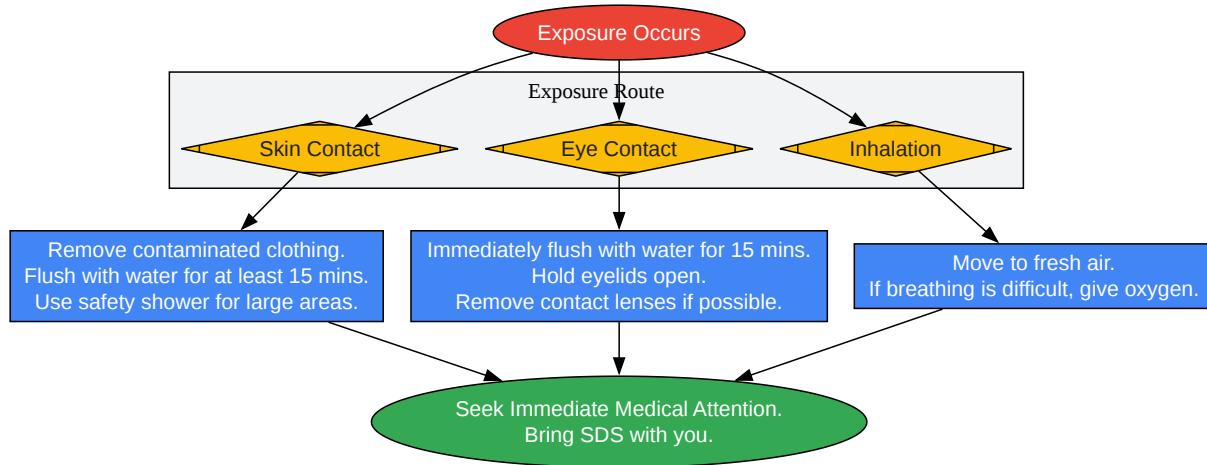
- Preparation: Before handling, ensure the work area is clean and uncluttered. Locate the nearest safety shower and eyewash station.
- Weighing: Weigh the solid compound within a chemical fume hood or on a balance in a well-ventilated area, minimizing the creation of dust.
- Solution Preparation: Add the solid to the solvent slowly. If dissolving in a volatile solvent, do this within the fume hood.
- Post-Handling: After handling, wash hands thoroughly with soap and water, even if gloves were worn. [\[4\]](#)[\[5\]](#) Decontaminate the work surface.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area. [\[4\]](#)[\[6\]](#)* Store locked up to restrict access. [\[4\]](#)* Keep away from incompatible materials such as strong acids and oxidizing agents. [\[6\]](#)[\[5\]](#)

Section 4: Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure. All incidents should be reported to a supervisor, regardless of severity. [\[7\]](#)



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Caption: Emergency Response Flowchart

Detailed First-Aid Protocols:

- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing. If symptoms like coughing or dizziness persist, seek medical attention. [4]* Skin Contact: Immediately wash the affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation occurs, get medical advice. *
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to rinse under the eyelids. [4] Remove contact lenses if present and easy to do. Persistent irritation requires immediate medical attention. [4]* Ingestion: Clean the mouth with water. Do not induce vomiting. Seek medical attention. [4]

Section 5: Environmental Hazards and Disposal

The environmental impact of **4-(Trifluoromethoxy)benzoic acid** is not well-documented.

Some sources indicate it contains no substances known to be hazardous to the environment,

while others assign it a high water hazard class (WGK 3), suggesting it may be severely hazardous to aquatic life. [3][8] This discrepancy underscores the need for responsible disposal.

Disposal Protocol:

- **Waste Classification:** All waste containing this compound (pure substance, contaminated labware, solutions) must be treated as hazardous chemical waste.
- **Containment:** Collect waste in a clearly labeled, sealed, and appropriate container. Do not mix with incompatible waste streams.
- **Disposal:** Dispose of the waste through an approved waste disposal plant or a licensed contractor. [4][8] Do not allow the product to enter drains or the environment. [6]

Conclusion

4-(Trifluoromethoxy)benzoic acid is a valuable chemical intermediate whose hazards are primarily related to its irritant properties affecting the skin, eyes, and respiratory system. While significant gaps in its toxicological profile exist, a culture of safety built on the principles of risk assessment, engineering controls, proper PPE usage, and emergency preparedness can effectively mitigate the risks. By adhering to the protocols outlined in this guide, researchers can handle this compound with confidence and safety.

References

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